

A Comparative Guide: Iodometric Titration vs. Potassium Indigotrisulfonate for Ozone Measurement

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

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For researchers, scientists, and drug development professionals requiring precise ozone quantification, selecting the appropriate measurement technique is critical. This guide provides an objective comparison between two established wet chemistry methods: the traditional iodometric titration and the widely used **potassium indigotrisulfonate** (Indigo) colorimetric method.

This document details the principles, experimental protocols, and performance characteristics of each method, supported by comparative data to inform your selection process.

Principle of Measurement

Iodometric Titration

Iodometric titration is a classic analytical technique for determining the concentration of oxidizing agents, including ozone. The fundamental principle involves the reaction of ozone with a neutral or buffered potassium iodide (KI) solution.^{[1][2]} Ozone oxidizes the iodide ions (I⁻) to form iodine (I₂).^{[2][3]}

Reaction Steps:

- Oxidation: $\text{O}_3 + 2\text{KI} + \text{H}_2\text{O} \rightarrow \text{I}_2 + \text{O}_2 + 2\text{KOH}$ ^[1]

- Titration: The liberated iodine is then titrated with a standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution, typically using a starch indicator.[1] The endpoint is observed when the blue color of the starch-iodine complex disappears.[1][2]

The amount of sodium thiosulfate used is directly proportional to the amount of iodine formed, which in turn corresponds to the initial ozone concentration.[2]

Potassium Indigotrisulfonate (Indigo Method)

The indigo method is a direct colorimetric/spectrophotometric technique that has become one of the most common methods for measuring aqueous ozone.[4] It relies on the rapid and quantitative decolorization of a blue dye, **potassium indigotrisulfonate**, by ozone.[4][5]

Reaction Principle: Ozone selectively and rapidly breaks the double bond in the indigo trisulfonate molecule, causing the blue color to fade.[3][6] The decrease in absorbance, measured at a wavelength of approximately 600 nm, is directly proportional to the ozone concentration.[3][4] The reaction has a 1:1 molar ratio at a pH below 4.[7]

Performance Comparison

The choice between iodometric titration and the indigo method often depends on the specific application, required accuracy, potential interferences, and practical considerations like ease of use.

Performance Metric	Iodometric Titration	Potassium Indigo-trisulfonate (Indigo Method)
Principle	Indirect, volumetric titration based on redox reaction.[1][2]	Direct, colorimetric/spectrophotometric measurement.[4]
Selectivity	Not selective for ozone; measures total oxidants (e.g., chlorine, peroxides).[3][8]	Highly selective for ozone, especially with masking agents for chlorine.[5][9]
Sensitivity	Lower sensitivity; detection limit is around 0.1 mg/L.[10]	High sensitivity; applicable for low concentrations (0.05 to 0.6 mg/L).[11]
Precision	Can be technique-sensitive, leading to lower precision.[1][12] Factors like pH and reaction time affect stoichiometry.[3][10]	Good precision; relative error can be less than 5%, and down to 1% in controlled lab settings.[9]
Speed & Complexity	Time-consuming and requires skilled technique for accurate endpoint determination.[1][3]	Rapid, simple, and suitable for field and automated measurements.[9]
Key Interferences	Other oxidizing agents (chlorine, nitrogen oxides, etc.) cause positive interference.[8][10]	Oxidized manganese can interfere.[3][13] Chlorine interference can be masked by malonic acid.[3][5][13]
Stability	Ozone is unstable and must be reacted with KI immediately. The liberated iodine is more stable for titration.	Analysis should be performed immediately as ozone decays rapidly, especially at pH > 7.[13]

Experimental Protocols

Iodometric Titration Protocol (General)

- **Sample Collection:** A known volume of the ozone-containing gas or water is passed through a gas washing bottle (impinger) containing a neutral buffered 2% potassium iodide (KI) solution.[\[10\]](#) For aqueous samples, the KI solution is added directly.
- **Acidification:** After ozone absorption, the solution is acidified to a pH below 2.0 using sulfuric acid (H_2SO_4).[\[10\]](#)
- **Titration:** The liberated iodine is immediately titrated with a standardized solution of sodium thiosulfate (e.g., 0.005 M $\text{Na}_2\text{S}_2\text{O}_3$) until a pale yellow color is reached.[\[1\]](#)
- **Endpoint Determination:** Approximately 1 mL of a starch indicator solution is added, which turns the solution dark blue. The titration is continued dropwise until the blue color completely disappears, marking the endpoint.[\[1\]](#)
- **Calculation:** The concentration of ozone is calculated based on the volume and molarity of the $\text{Na}_2\text{S}_2\text{O}_3$ titrant used.

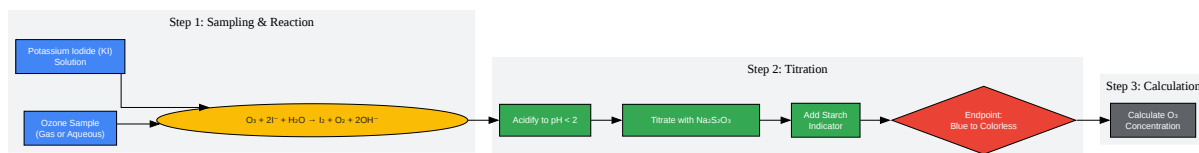
Potassium Indigotrisulfonate Method Protocol (General)

This protocol is based on the Standard Method 4500- O_3 B.[\[9\]](#)

- **Reagent Preparation:** Prepare indigo stock and working solutions. A typical working solution is made by diluting the stock solution with a phosphate buffer.[\[14\]](#)
- **Apparatus:** A spectrophotometer capable of measuring absorbance at 600 nm with a 1-cm or longer cell path length is required.
- **Procedure:** a. Add a precise volume of indigo reagent to two volumetric flasks. b. Fill one flask to the mark with ozone-free deionized water to serve as the blank (A). c. Fill the second flask to the mark with the sample (B), ensuring minimal agitation to prevent ozone off-gassing.[\[9\]](#) Mix gently.
- **Measurement:** Measure the absorbance of both solutions at 600 nm as quickly as possible. [\[11\]](#) The measurement should ideally be done within 4 hours.[\[11\]](#)
- **Calculation:** The ozone concentration is proportional to the difference in absorbance between the blank and the sample (Absorbance A - Absorbance B).

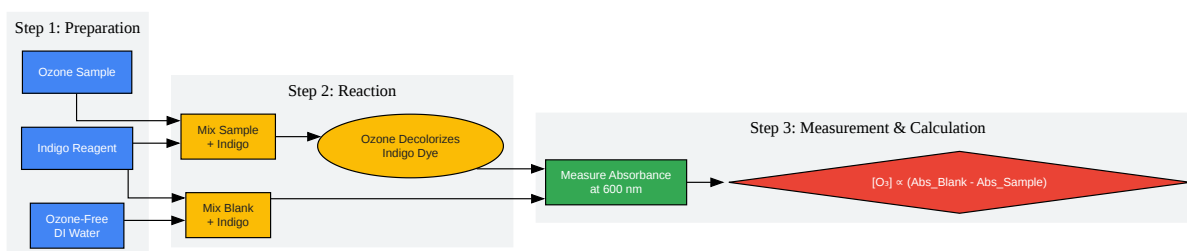
Visualizing the Workflows

The following diagrams illustrate the logical flow of each measurement method.



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Caption: Workflow for Ozone Measurement via Iodometric Titration.



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Caption: Workflow for Ozone Measurement via the Indigo Method.

Conclusion

Both iodometric titration and the **potassium indigotrisulfonate** method are viable for ozone measurement, but they serve different needs.

Iodometric titration, while a fundamental technique, is best suited for applications where total oxidant concentration is of interest and where higher concentrations are expected. Its susceptibility to interferences and the technical skill required make it less practical for routine or low-level ozone monitoring.[1][3][8]

The **potassium indigotrisulfonate** method is superior for specific, sensitive, and rapid measurement of ozone, particularly in aqueous samples.[9] Its simplicity and high selectivity make it the preferred method for a wide range of applications, from drinking water analysis to research settings where accurate and quick results are paramount.[4][9]

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References

- 1. jpacr.ub.ac.id [jpacr.ub.ac.id]
- 2. Ozone in Water, Determination by Io W-000.35.031.. | MEBAK [mebak.org]
- 3. Dissolved Ozone Measurement: Analyzer Methods & Benefits [aquaphoenixsci.com]
- 4. global.oup.com [global.oup.com]
- 5. chemetrics.com [chemetrics.com]
- 6. cdn.hach.com [cdn.hach.com]
- 7. tandfonline.com [tandfonline.com]
- 8. researchgate.net [researchgate.net]
- 9. NEMI Method Summary - 4500-O3 B [nemi.gov]
- 10. ioa-ea3g.org [ioa-ea3g.org]
- 11. ioa-ea3g.org [ioa-ea3g.org]

- 12. researchgate.net [researchgate.net]
- 13. oxidationtech.com [oxidationtech.com]
- 14. scielo.br [scielo.br]
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